

Benzyl isocyanate physical properties (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl isocyanate

Cat. No.: B3422438

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An In-depth Technical Guide to the Physical Properties of Benzyl Isocyanate

This guide provides a comprehensive overview of the core physical properties of **benzyl isocyanate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who utilize this reagent in their work. The document includes tabulated physical data, general experimental protocols for property determination, and a visualization of a key synthetic application.

Physical Properties of Benzyl Isocyanate

Benzyl isocyanate is a colorless to pale yellow liquid.^[1] It is a valuable reagent in organic synthesis, particularly in the preparation of ureas and carbamates, which are common moieties in pharmaceutical compounds.^[2] Understanding its physical properties is crucial for its proper handling, storage, and use in chemical reactions.

Quantitative Data Summary

The boiling point and density of **benzyl isocyanate** are summarized in the table below. It is important to note that boiling points are highly dependent on pressure.

Physical Property	Value	Conditions
Boiling Point	101-104 °C	at 33 mmHg[3][4][5]
110-111 °C	at 40 mmHg[1]	
Density	1.078 g/mL	at 25 °C[3][4][6]

Experimental Protocols

While the provided search results do not contain specific experimental details for the determination of these exact values, standard laboratory procedures are well-established for measuring the boiling point and density of a liquid compound.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For pressure-sensitive compounds like **benzyl isocyanate**, boiling points are typically measured under reduced pressure (vacuum distillation) to prevent decomposition at higher temperatures.

Methodology: Simple Distillation at Reduced Pressure

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask (containing the **benzyl isocyanate** and boiling chips), a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum source connected via a vacuum adapter. All glass joints must be properly sealed to maintain the vacuum.
- **Heating:** The round-bottom flask is gently heated using a heating mantle.
- **Pressure Control:** The system is evacuated to the desired pressure (e.g., 33 mmHg), which is monitored with a manometer.
- **Temperature Reading:** As the liquid boils, the vapor rises, and the thermometer bulb, correctly positioned just below the side arm of the distillation head, will register a stable temperature. This stable temperature is recorded as the boiling point at that specific pressure.

- **Condensation and Collection:** The vapor is cooled and condensed back to a liquid in the condenser and collected in the receiving flask.

Determination of Density

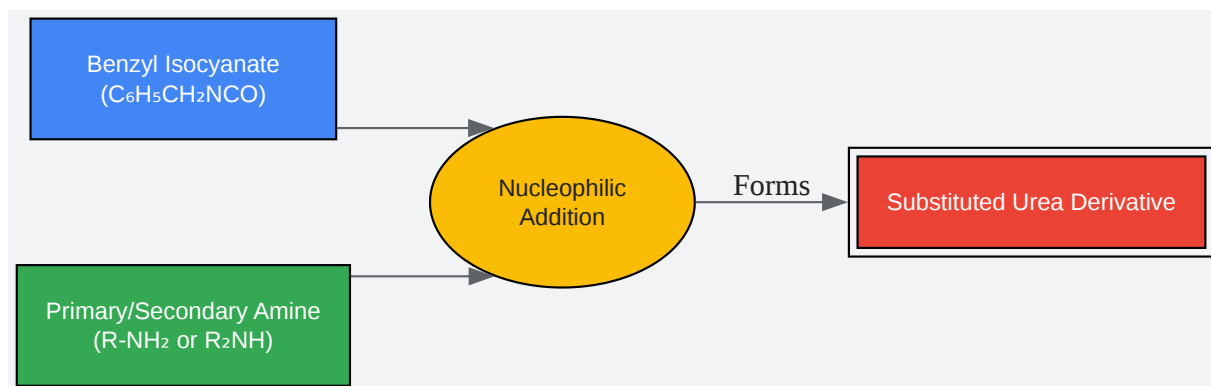
Density is the mass of a substance per unit volume. It is typically measured at a specific temperature, as density varies with temperature.

Methodology: Using a Pycnometer

- **Weighing the Pycnometer:** A clean, dry pycnometer (a flask with a specific, known volume) is accurately weighed (m_1).
- **Filling with Sample:** The pycnometer is filled with **benzyl isocyanate**, ensuring no air bubbles are trapped. The temperature of the sample is allowed to equilibrate to the desired temperature (e.g., 25 °C) in a water bath.
- **Weighing the Filled Pycnometer:** The filled pycnometer is carefully weighed again (m_2).
- **Calibration with Water:** The process is repeated using a liquid of known density, typically deionized water. The pycnometer is cleaned, filled with water at the same temperature, and weighed (m_3).
- **Calculation:** The density of **benzyl isocyanate** (ρ_{sample}) is calculated using the formula:
$$\rho_{\text{sample}} = ((m_2 - m_1) / (m_3 - m_1)) * \rho_{\text{water}}$$
where ρ_{water} is the known density of water at the measurement temperature.

Synthetic Workflow Visualization

Benzyl isocyanate is a key building block in synthetic chemistry. One of its fundamental reactions is the coupling with amines to form urea derivatives. This reaction is widely used in the pharmaceutical industry to generate libraries of compounds for drug discovery.



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Caption: Workflow for the synthesis of substituted ureas from **benzyl isocyanate**.

This technical guide provides essential physical data and procedural context for the safe and effective use of **benzyl isocyanate** in a laboratory setting. The provided visualization highlights its fundamental reactivity in the synthesis of pharmaceutically relevant compounds.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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